

# Application Notes and Protocols for Resazurin-Based High-Throughput Screening

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## Compound of Interest

Compound Name: Resazurin (sodium)

Cat. No.: B12400687

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## Introduction

The resazurin assay is a robust, sensitive, and versatile method widely employed in high-throughput screening (HTS) for the assessment of cell viability and cytotoxicity.[1][2][3][4] This fluorometric assay utilizes the redox indicator resazurin, a blue and non-fluorescent dye, which is reduced by metabolically active cells to the highly fluorescent pink compound, resorufin.[5][6][7][8][9] The intensity of the fluorescent signal is directly proportional to the number of viable cells, making it a reliable indicator of cellular health.[5][7] Its simplicity, low cost, and compatibility with automation make it an ideal tool for large-scale screening of compound libraries in drug discovery and toxicology studies.[10][11][12]

Key Features of the Resazurin Assay:

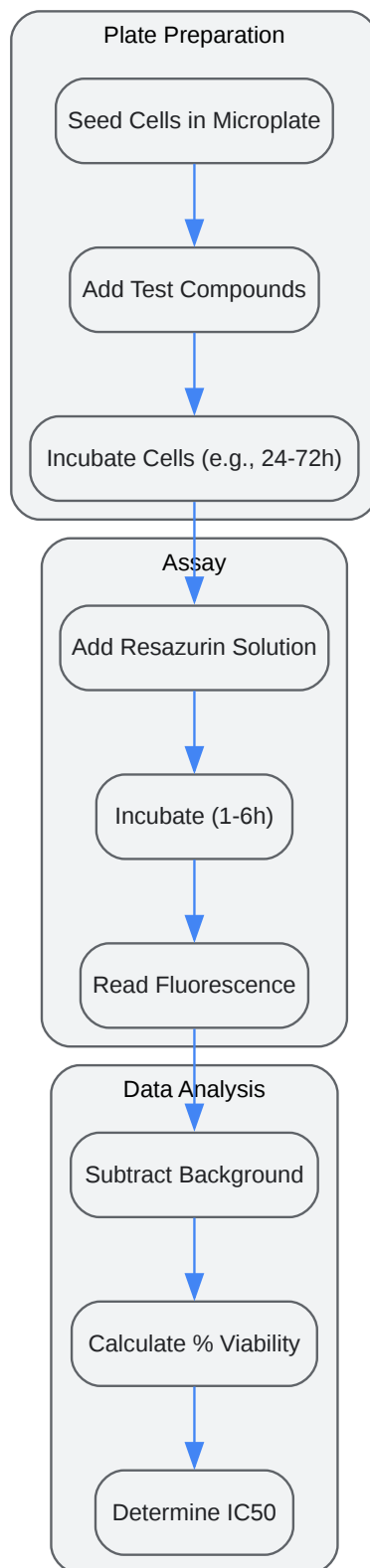
- Sensitive: Capable of detecting as few as 40-80 cells, depending on the cell type.[5]
- Simple and Rapid: Involves a straightforward "add-incubate-read" protocol without the need for cell lysis or washing steps.[5]
- Non-toxic: The assay is non-destructive, allowing for kinetic monitoring of cell health over time.[5][6]

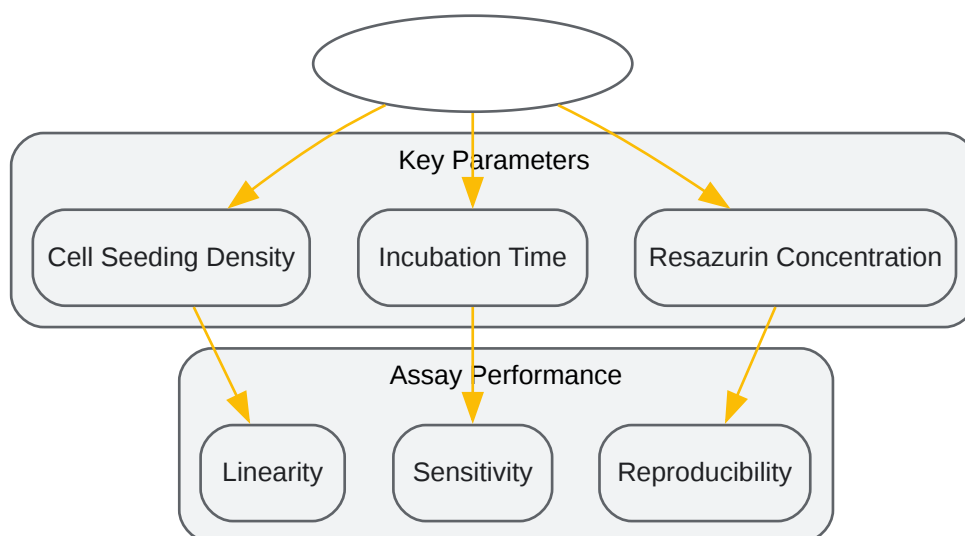
- Versatile: Applicable to a wide range of cell types, including mammalian cells, bacteria, fungi, and protozoa.[5][10]
- Cost-Effective: Resazurin is an inexpensive reagent, making it suitable for large-scale screening campaigns.[10]

## Mechanism of Action

The principle of the resazurin assay is based on the metabolic activity of viable cells.

Intracellularly, enzymes such as diaphorases and other reductases utilize NADH or NADPH to reduce the non-fluorescent resazurin to the fluorescent resorufin.[2][6][8] This conversion is an irreversible reaction.[6][9] In some instances, resorufin can be further reduced to the colorless and non-fluorescent hydroresorufin; however, the primary measurement is the accumulation of fluorescent resorufin.[6][9]





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